

Technical Support Center: Troubleshooting Kri Paste Applications

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Compound of Interest

Compound Name: **Kri paste**

Cat. No.: **B1172498**

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Kri paste** in their experiments. The following information is designed to address specific issues that may arise during the handling and application of **Kri paste**, with a focus on overfilling and extrusion-related problems.

Frequently Asked Questions (FAQs)

Q1: What is **Kri paste** and what are its primary components?

Kri paste is an iodoform-based paste used as a root canal filling material, particularly in pediatric dentistry for primary teeth pulpectomies.^[1] Its main components are:

- Iodoform (approximately 80.8%)
- Camphor (approximately 4.86%)
- p-Chlorophenol (approximately 2.025%)
- Menthol (approximately 1.215%)^[2]

Q2: What are the consequences of overfilling or underfilling with **Kri paste**?

The extent of the fill with **Kri paste** can impact the success of the procedure. A retrospective study comparing **Kri paste** with Zinc Oxide-Eugenol (ZOE) paste in primary molar

pulpectomies provides the following insights:

- Overfilling: Overfilling with **Kri paste** has been associated with a lower failure rate compared to overfilling with ZOE paste.[3][4]
- Underfilling: Underfilling with **Kri paste** has a similar, low failure rate to underfilling with ZOE paste.[3][4]
- Flush Fill: A flush fill with **Kri paste**, where the material is even with the apex of the root canal, is associated with a high success rate.

For detailed quantitative data on success and failure rates, please refer to the table in the "Data Presentation" section.

Q3: How can I prevent the formation of air bubbles in the **Kri paste during application?**

Air bubbles can compromise the integrity of the fill. To minimize their formation:

- When using a syringe or dispenser, keep the tip of the applicator consistently immersed in the paste.[5]
- Avoid stopping and starting the flow of material while loading the syringe.[5]
- If using a mixing pad, press the paste against the pad to help eliminate air pockets.[6]

Troubleshooting Guides

Issue 1: Kri Paste Overfilling/Extrusion Beyond the Target Area

Symptoms:

- Radiographic evidence of paste extending beyond the apical foramen of a root canal.[3]
- Visible excess paste in the surrounding tissues.

Possible Causes:

- Excessive pressure applied during injection.[7]
- Lack of a proper apical stop or constriction in the root canal.[8]
- Inaccurate working length determination.[8]
- Use of a Lentulo spiral filler at too high a speed or with an improper technique.[9][10]

Solutions:

- Prevention:
 - Accurately determine the working length using digital X-rays or an apex locator.[3]
 - Use controlled obturation techniques, such as a pressure syringe with a precise delivery mechanism.[6][11]
 - When using a Lentulo spiral, select a size smaller than the final file and keep it 1mm short of the working length to reduce extrusion risk.[12]
- Management:
 - If overfilling occurs with **Kri paste**, it has been observed to resorb over time.[13]
 - Monitor the patient for any adverse reactions such as pain or inflammation.[14][15] In cases of severe overfilling with neurological complications, surgical intervention may be necessary.[15]

Issue 2: Inconsistent Extrusion or Blockage at the Dispensing Tip

Symptoms:

- The paste does not flow smoothly from the applicator.
- The dispensing tip becomes clogged.

Possible Causes:

- Dried paste at the nozzle of the applicator.[16]
- Incorrect paste viscosity due to improper storage or formulation.[17][18]
- Air trapped in the plunger mechanism of the dispenser.[16]

Solutions:

- Tip Cleaning:
 - Wipe the nozzle with a damp cloth to remove any dried paste.[16]
 - Use a slender tool, like a toothpick, to carefully clear any internal clogs in the nozzle.[16]
- Viscosity Management:
 - Store **Kri paste** according to the manufacturer's instructions to maintain its intended viscosity.
 - Ensure proper mixing if the paste requires preparation before use.
- Dispenser Issues:
 - If air is trapped in the plunger, gently push the plunger upwards from the bottom of the tube until the paste flows into the nozzle.[16]

Data Presentation

The following table summarizes the success and failure rates of **Kri paste** compared to Zinc Oxide-Eugenol (ZOE) paste based on the quality of the root canal fill in primary molars, as reported in a retrospective study.

Filling Quality	Filling Material	Number of Teeth	Success Rate (%)	Failure Rate (%)
Overfilled	Kri Paste	29	79%	21%
ZOE	17	41%	59%	
Flush Fill	Kri Paste	5	100%	0%
ZOE	9	89%	11%	
Underfilled	Kri Paste	10	86%	14%
ZOE	8	83%	17%	
Overall	Kri Paste	44	84%	16%
ZOE	34	65%	35%	

Data adapted from a retrospective study comparing pulpectomies using ZOE and **KRI paste** in primary molars.[3][4][19]

Experimental Protocols

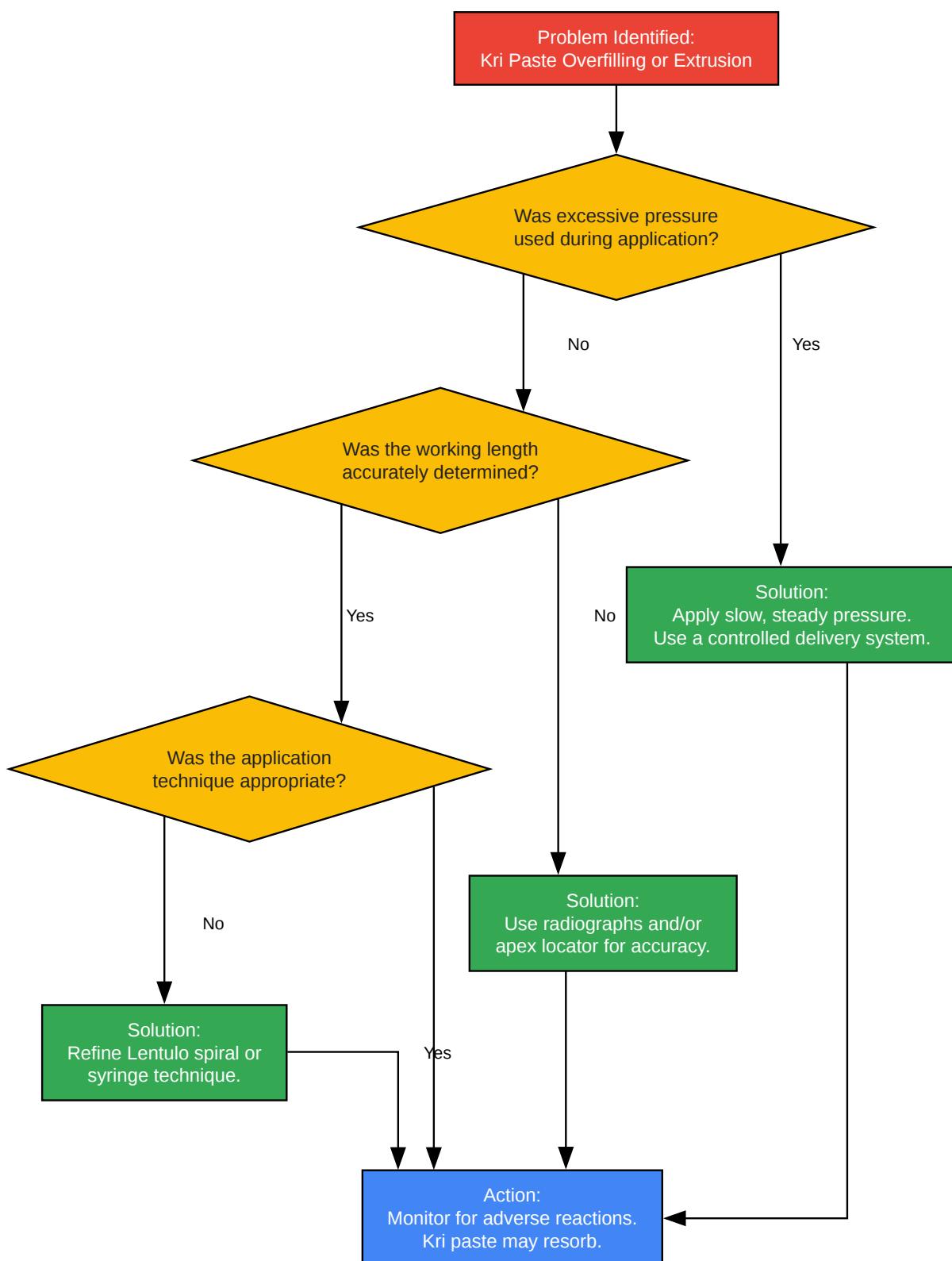
Protocol for **Kri Paste** Application in a Simulated Root Canal Model

This protocol describes a general method for applying **Kri paste** in a laboratory setting to evaluate filling quality and practice technique.

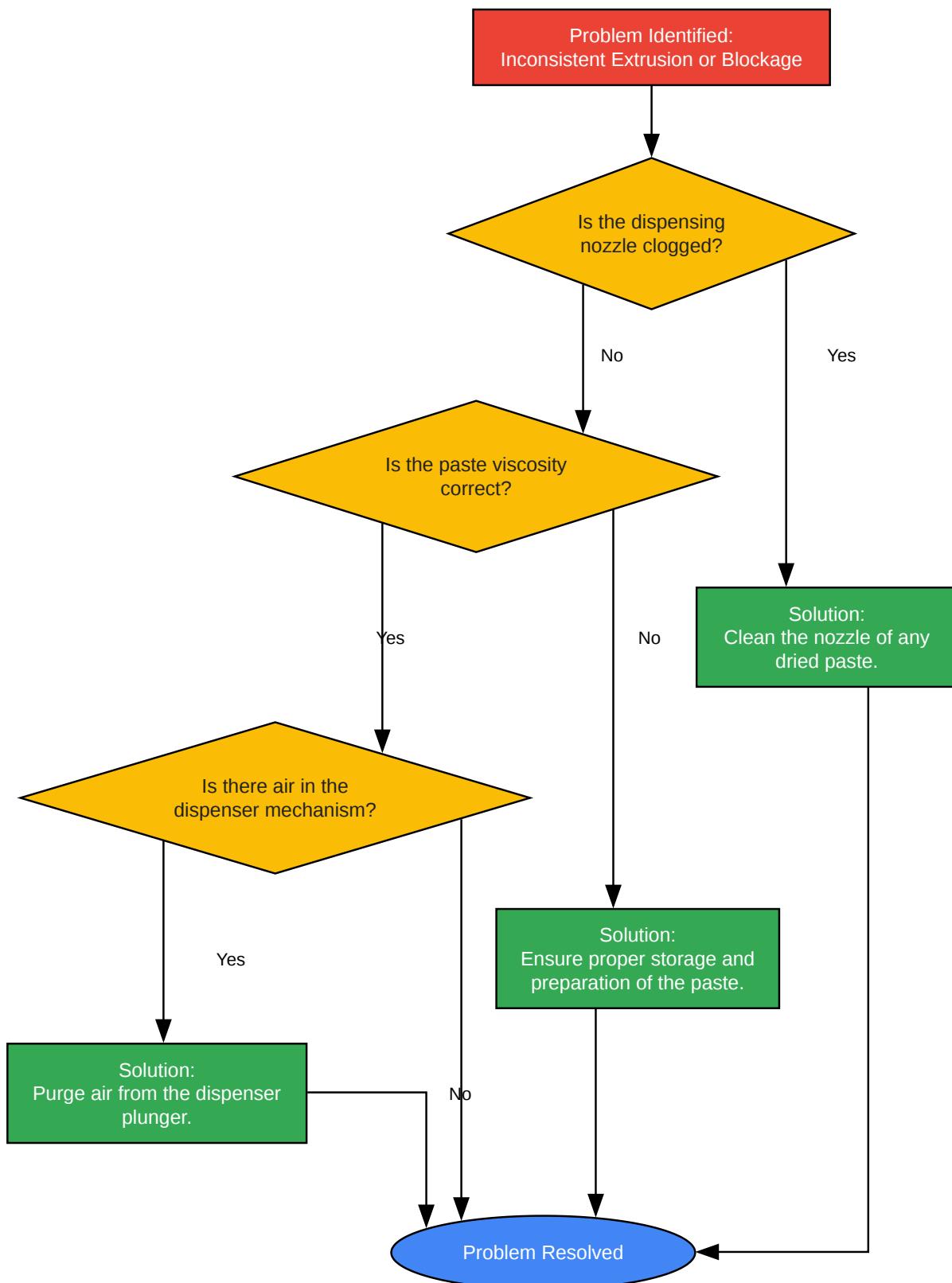
- Model Preparation:
 - Use a transparent resin block with a simulated root canal of known length and diameter.
 - Establish the working length to be 1 mm short of the radiographic apex of the simulated canal.
- Paste Preparation and Loading:
 - If required, prepare the **Kri paste** according to the manufacturer's instructions to achieve a consistent, homogenous mixture.

- Load the **Kri paste** into a sterile syringe with a fine-gauge, flexible dispensing tip (e.g., a pressure syringe or a syringe with a NaviTip).[20]
- Application Technique:
 - Syringe Application:
 - Gently insert the dispensing tip into the canal, approximately 2-3 mm from the established working length.
 - Apply slow, steady pressure to the syringe plunger to extrude the paste.
 - As the paste fills the canal from the apex coronally, slowly withdraw the tip.
 - Continue filling until the paste reaches the canal orifice.
 - Lentulo Spiral Application:
 - Select a Lentulo spiral filler that is one size smaller than the last file used for canal preparation.
 - Coat the spiral with **Kri paste**.
 - Insert the Lentulo spiral into the canal to the working length without rotation.
 - Rotate the spiral at a low speed (e.g., 500 rpm) while slowly withdrawing it from the canal to distribute the paste.[15]
- Evaluation:
 - Visually inspect the transparent block for the extent of the fill (overfilled, flush, or underfilled).
 - Examine the fill for the presence of voids or air bubbles.
 - For a more detailed analysis, radiographic imaging of the filled block can be performed.

Mandatory Visualization

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Caption: Troubleshooting workflow for **Kri paste** overfilling.

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Caption: Troubleshooting workflow for dispensing issues.

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